

Gas Chromatography Method for the Analysis of Coco Diethanolamide Condensates

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Compound of Interest

Compound Name: *Coco diethanolamide*

CAS No.: *61791-31-9*

Cat. No.: *B15805871*

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Application Note and Protocol

Introduction

Coco diethanolamide (cocamide DEA) is a widely used nonionic surfactant in cosmetics, personal care products, and industrial applications, primarily functioning as a foaming agent, emulsifier, and viscosity builder.[1][2] It is synthesized by the condensation reaction of coconut oil fatty acids or their methyl esters with diethanolamine.[3][4] The final product is a complex mixture containing the desired N,N-bis(2-hydroxyethyl) amides of coconut oil fatty acids, as well as unreacted diethanolamine, glycerol (if triglycerides are used as the starting material), and various side products.[1] The presence of free diethanolamine is of particular concern due to its potential to form carcinogenic N-nitrosodiethanolamine (NDELA).[5] Therefore, a reliable analytical method for the quantitative analysis of cocamide DEA condensates is crucial for quality control and safety assessment.

Gas chromatography (GC) offers a robust and sensitive method for the separation and quantification of the various components within cocamide DEA condensates.[1][5] This application note provides a detailed protocol for the analysis of cocamide DEA using gas

chromatography with flame ionization detection (FID), including sample preparation, derivatization, chromatographic conditions, and data analysis.

Principle

The analysis of cocamide DEA and its related components by gas chromatography requires a derivatization step to increase the volatility and thermal stability of the analytes.^[6] The active hydrogen atoms in the hydroxyl and amine groups of diethanolamine, glycerol, and the diethanolamides are reacted with a silylating agent, typically a mixture of N,O-Bis(trimethylsilyl)acetamide (BSA) and trimethylchlorosilane (TMCS), to form their corresponding trimethylsilyl (TMS) derivatives.^[1] These derivatives are more volatile and less polar, allowing for their successful separation on a nonpolar capillary GC column. Following separation, the components are detected by a flame ionization detector (FID), and their concentrations are determined by comparing their peak areas to those of known standards.

Experimental Protocols

Materials and Reagents

- Solvents: Methanol (ACS grade), Pyridine (ACS grade)
- Derivatization Reagents:
 - N,O-Bis(trimethylsilyl)acetamide (BSA)^[1]
 - Trimethylchlorosilane (TMCS)^[1]
- Standards:
 - Diethanolamine (DEA) (≥99% purity)
 - Glycerol (≥99% purity)
 - Cocamide DEA standard (if available) or individual fatty acid diethanolamides (e.g., lauramide DEA, myristamide DEA)
- Sample: **Coco diethanolamide** condensate

Instrumentation

- Gas chromatograph equipped with a split/splitless injector and a flame ionization detector (FID).
- Capillary GC column: A nonpolar column is recommended. Suitable options include:
 - 30 m x 0.25 mm ID, 0.25 μ m film thickness 5% phenyl-methylpolysiloxane (e.g., Rtx-5, SPB-5)[5]
 - Alternatively, a packed column such as 6 ft x 2 mm i.d. glass column packed with 3% SP-2100 on 100/120 mesh Supelcoport can be used.[1]
- Data acquisition and processing system.

Standard and Sample Preparation

Standard Preparation:

- Prepare individual stock solutions of diethanolamine and glycerol in methanol at a concentration of 1 mg/mL.
- Prepare a mixed standard solution by combining appropriate volumes of the stock solutions to achieve the desired concentration range for calibration.

Sample Preparation (Derivatization):

- Accurately weigh approximately 10 mg of the cocamide DEA sample into a 2 mL autosampler vial.
- Add 1 mL of pyridine to dissolve the sample.
- Add 200 μ L of the silylating reagent mixture (BSA:TMCS, 5:1 v/v).[1]
- Cap the vial tightly and heat at 60°C for 30 minutes to ensure complete derivatization.[1]
- Allow the vial to cool to room temperature before GC analysis.

Gas Chromatography Conditions

The following GC conditions are a starting point and may require optimization based on the specific instrument and column used.

Parameter	Condition
Injector Temperature	250°C
Injection Volume	1 µL
Injection Mode	Split (e.g., 50:1)
Carrier Gas	Helium or Hydrogen
Flow Rate	1.0 mL/min (constant flow)
Oven Temperature Program	Initial temperature: 100°C, hold for 2 min Ramp 1: 10°C/min to 200°C Ramp 2: 5°C/min to 300°C, hold for 10 min
Detector	Flame Ionization Detector (FID)
Detector Temperature	300°C
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min
Makeup Gas (N ₂)	25 mL/min

An alternative temperature program found in the literature is an initial isothermal period at 175°C for 1 minute, followed by a linear increase of 8°C/min to 300°C, which is then maintained for 4 minutes.^[1]

Data Presentation

Quantitative analysis is performed by constructing a calibration curve for each analyte using the prepared standard solutions. The peak area of each component in the sample chromatogram is then used to determine its concentration from the corresponding calibration curve. The results should be summarized in a table for clarity.

Table 1: Quantitative Analysis of a Typical Cocamide DEA Condensate

Component	Retention Time (min)	Concentration (% w/w)
Diethanolamine (as TMS derivative)	~ 8.5	1.1 - 14.0[5]
Glycerol (as TMS derivative)	~ 9.2	Varies
C8 Diethanolamide (as TMS derivative)	~ 15.1	Varies
C10 Diethanolamide (as TMS derivative)	~ 17.3	Varies
C12 Diethanolamide (as TMS derivative)	~ 19.5	Varies
C14 Diethanolamide (as TMS derivative)	~ 21.6	Varies
C16 Diethanolamide (as TMS derivative)	~ 23.5	Varies
C18:1 Diethanolamide (as TMS derivative)	~ 25.2	Varies
C18 Diethanolamide (as TMS derivative)	~ 25.4	Varies

Note: Retention times are approximate and will vary depending on the specific chromatographic conditions. The distribution of the fatty acid diethanolamides will reflect the fatty acid composition of the coconut oil used in the synthesis.[1]

Mandatory Visualization

The following diagram illustrates the general workflow for the GC analysis of **coco diethanolamide** condensates.



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Caption: Workflow for GC Analysis of Cocamide DEA.

Conclusion

The gas chromatography method detailed in this application note provides a reliable and accurate means for the quantitative analysis of the major components in **coco diethanolamide** condensates. The derivatization step is critical for achieving good chromatographic separation and peak shape. This method is suitable for quality control in manufacturing processes and for the safety assessment of products containing cocamide DEA, particularly for monitoring the level of free diethanolamine.

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